

Essential Safety and Logistical Information for Handling DBCO-PEG4-alkyne

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Compound of Interest

Compound Name: DBCO-PEG4-alkyne

Cat. No.: B12421435

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **DBCO-PEG4-alkyne**. The following procedures for handling, storage, and disposal are designed to ensure laboratory safety and maintain the integrity of the product.

Chemical and Physical Properties

DBCO-PEG4-alkyne is a heterobifunctional linker utilized in click chemistry.^{[1][2][3]} The dibenzocyclooctyne (DBCO) group reacts with azides through strain-promoted alkyne-azide cycloaddition (SPAAC), a copper-free click reaction, while the terminal alkyne allows for copper-catalyzed azide-alkyne cycloaddition (CuAAC).^[1] The polyethylene glycol (PEG4) spacer enhances solubility in aqueous solutions and reduces steric hindrance.^[1]

Property	Value	Source
Molecular Formula	C ₃₀ H ₃₄ N ₂ O ₆	
Molecular Weight	518.24 g/mol	
Physical State	Slightly yellow oil	
Purity	≥ 95% (HPLC)	
Solubility	Soluble in DCM, THF, Acetonitrile, DMF, DMSO	
Storage Conditions	-20 °C, protected from light	
Shelf Life	12 months unopened after receipt	

Personal Protective Equipment (PPE)

While specific hazard data for **DBCO-PEG4-alkyne** is not extensively published, data from structurally similar compounds, such as DBCO-PEG4-NHS ester, indicate potential for skin and eye irritation, and respiratory irritation if inhaled. Therefore, a cautious approach and the use of appropriate PPE are essential.

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from potential splashes.
Hand Protection	Chemical-resistant nitrile gloves.	Prevents direct skin contact.
Body Protection	A laboratory coat must be worn to protect skin and clothing.	Protects against spills.
Respiratory Protection	Not generally required under normal use with adequate ventilation, such as in a chemical fume hood. Use a respirator if aerosols could be generated or if working in a poorly ventilated area.	Prevents inhalation of potential aerosols.

Operational Plan: Handling and Preparation Protocol

Proper handling is critical to ensure user safety and maintain the chemical's reactivity. DBCO compounds can be moisture-sensitive.

1. Reagent Equilibration:

- Before opening, allow the vial of **DBCO-PEG4-alkyne** to equilibrate to room temperature. This prevents moisture from condensing inside the vial, which could compromise the reagent.

2. Working in a Controlled Environment:

- Conduct all handling and preparation steps in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

3. Preparation of Stock Solution:

- **DBCO-PEG4-alkyne** is a slightly yellow oil, which can be challenging to handle directly. It is recommended to prepare a stock solution in a suitable anhydrous solvent.
- Dissolve the compound in a dry, water-miscible organic solvent such as Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF).
- Example Preparation: For a 10 mM stock solution from 5 mg of the compound, add 965 μL of anhydrous solvent.
- Ensure the solution is thoroughly mixed by vortexing before use.

4. Use in Experiments:

- When adding the reagent to your reaction, use calibrated micropipettes and dispose of tips in a designated chemical waste container.
- Avoid using buffers that contain azides, as they will react with the DBCO group.

Disposal Plan

Dispose of all waste containing **DBCO-PEG4-alkyne** as chemical waste in accordance with institutional and local regulations. Do not discharge into drains or the environment.

1. Waste Segregation:

- Solid Waste: Collect unused or expired solid **DBCO-PEG4-alkyne** in a clearly labeled, sealed container. Also, dispose of any lab materials that have come into direct contact with the compound (e.g., pipette tips, vials, gloves) in a designated solid chemical waste container.
- Liquid Waste: Collect all solutions containing **DBCO-PEG4-alkyne** (including stock solutions and reaction mixtures) in a labeled, sealed container for hazardous liquid waste. Do not mix with incompatible waste streams.

2. Storage Pending Disposal:

- Store sealed waste containers in a designated, well-ventilated chemical waste storage area, away from incompatible materials, until they can be collected.

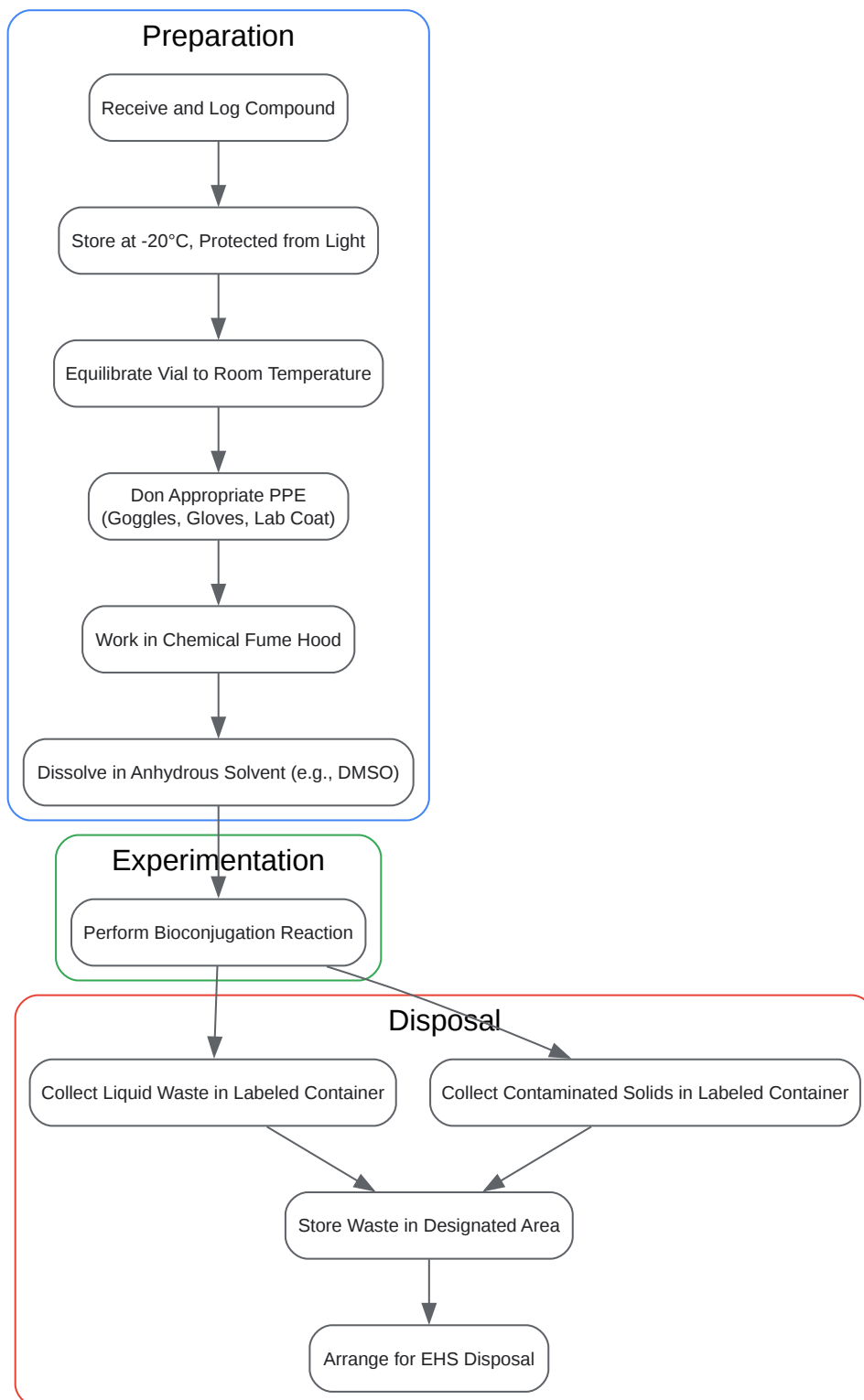
3. Professional Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal service to arrange for pickup and proper disposal.

Visualization of Handling Workflow

The following diagram outlines the key procedural steps for the safe handling of **DBCO-PEG4-alkyne**, from initial receipt to final disposal.

Workflow for Safe Handling of DBCO-PEG4-Alkyne



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Caption: Workflow for handling **DBCO-PEG4-alkyne** from receipt to disposal.

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